

A Comprehensive Spectroscopic Guide to 5-Phenoxypropyl Bromide: A Comparative Analysis

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 5-Phenoxypropyl Bromide

Cat. No.: B1581484

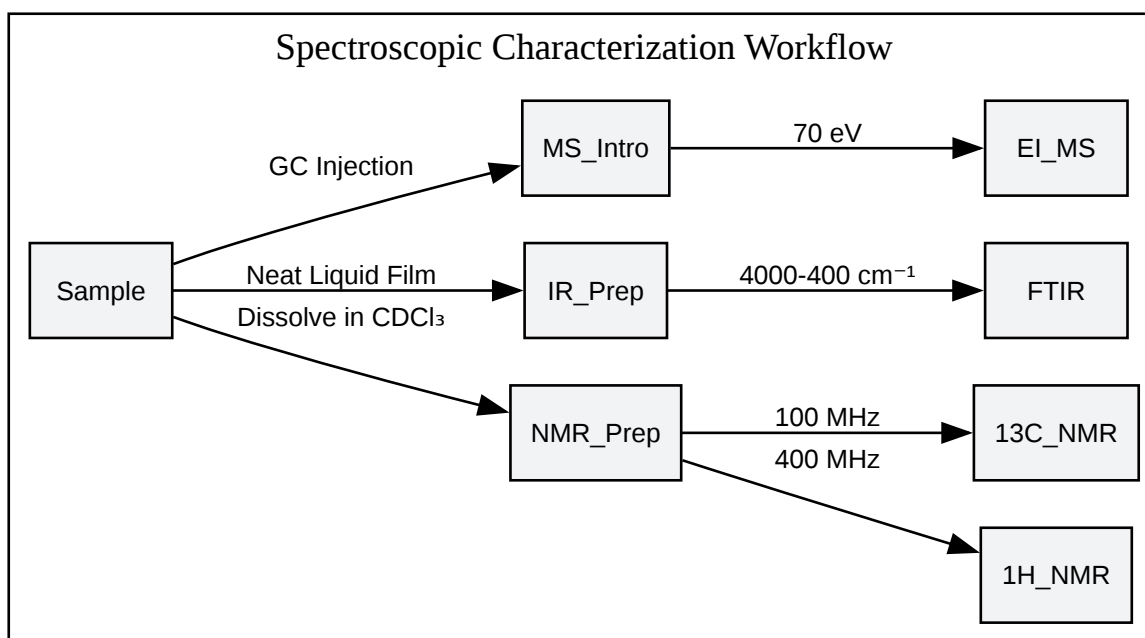
[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

In the landscape of pharmaceutical research and fine chemical synthesis, the precise characterization of intermediates is paramount. **5-Phenoxypropyl bromide**, a key building block in the synthesis of various biologically active molecules, presents a unique spectroscopic profile. This guide provides an in-depth spectroscopic characterization of **5-phenoxypropyl bromide**, offering a comparative analysis with its structural analog, 1-bromo-5-methoxypropane, to illuminate the subtle yet significant influence of the phenoxy group. Through a detailed examination of Nuclear Magnetic Resonance (^1H and ^{13}C NMR), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS), this document serves as a practical reference for researchers, ensuring confident identification and quality assessment.

The Structural Significance: Phenoxy vs. Methoxy

The seemingly minor substitution of a phenyl ring for a methyl group at the ether oxygen dramatically alters the electronic and steric environment of the molecule. This guide will dissect how this change manifests in the spectroscopic data, providing a deeper understanding of structure-property relationships.



[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [A Comprehensive Spectroscopic Guide to 5-Phenoxypentyl Bromide: A Comparative Analysis]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1581484#complete-spectroscopic-characterization-of-5-phenoxypentyl-bromide>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com